

# An In-depth Technical Guide to 1-Iodononane (CAS: 4282-42-2)

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## Compound of Interest

Compound Name: 1-Iodononane

Cat. No.: B046442

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## Introduction

**1-Iodononane** (CAS number 4282-42-2) is a linear alkyl iodide that serves as a versatile reagent and building block in organic synthesis.<sup>[1]</sup> Its structure, consisting of a nine-carbon aliphatic chain terminating in an iodine atom, makes it a valuable precursor for the introduction of a nonyl group into a variety of molecular scaffolds. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and safety considerations of **1-Iodononane**, with a focus on its applications in research and drug development.

## Physicochemical Properties

**1-Iodononane** is a colorless to pale yellow liquid with a characteristic odor.<sup>[1]</sup> It is largely insoluble in water but exhibits good solubility in common organic solvents such as ether and chloroform.<sup>[1]</sup> Many of its physical and chemical properties are well-documented and are summarized in the tables below.

## Table 1: Physical and Chemical Properties of 1-Iodononane

Property	Value	Reference
CAS Number	4282-42-2	[1][2][3][4][5][6]
Molecular Formula	C <sub>9</sub> H <sub>19</sub> I	[1][2][4][5][6]
Molecular Weight	254.15 g/mol	[2][3][4][5][6]
Appearance	Colorless to light yellow clear liquid	[1]
Density	1.288 g/mL at 25 °C	[2][5]
Boiling Point	107-108 °C at 8 mmHg	[2][5]
Melting Point	-20 °C	[2]
Flash Point	85 °C (closed cup)	[2][5]
Refractive Index (n <sub>20/D</sub> )	1.486 - 1.488	[2][5]
Solubility in Water	Insoluble	[2]
Solubility in Organic Solvents	Soluble in chloroform, methanol, ether	[1][2]
Vapor Pressure	0.0453 mmHg at 25°C	[2]

**Table 2: Chemical Identifiers**

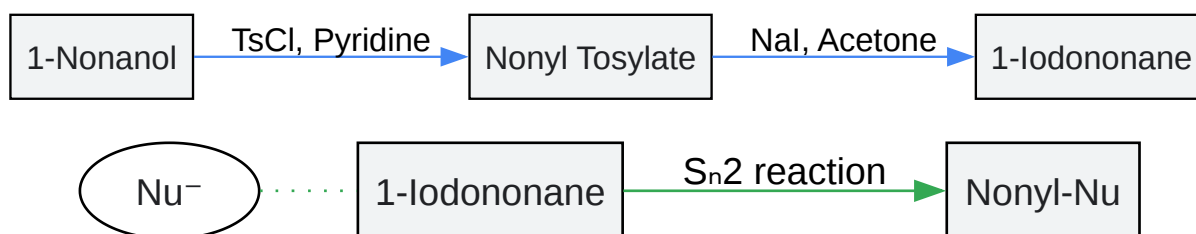
Identifier	Value	Reference
InChI	InChI=1S/C <sub>9</sub> H <sub>19</sub> I/c1-2-3-4-5-6-7-8-9-10/h2-9H2,1H3	[1][3][5][6]
InChIKey	OGSJMFCWOUHXHN-UHFFFAOYSA-N	[1][3][5][6]
SMILES	CCCCCCCCCI	[3][5]
EC Number	224-286-3	[5]
PubChem CID	20275	[6]

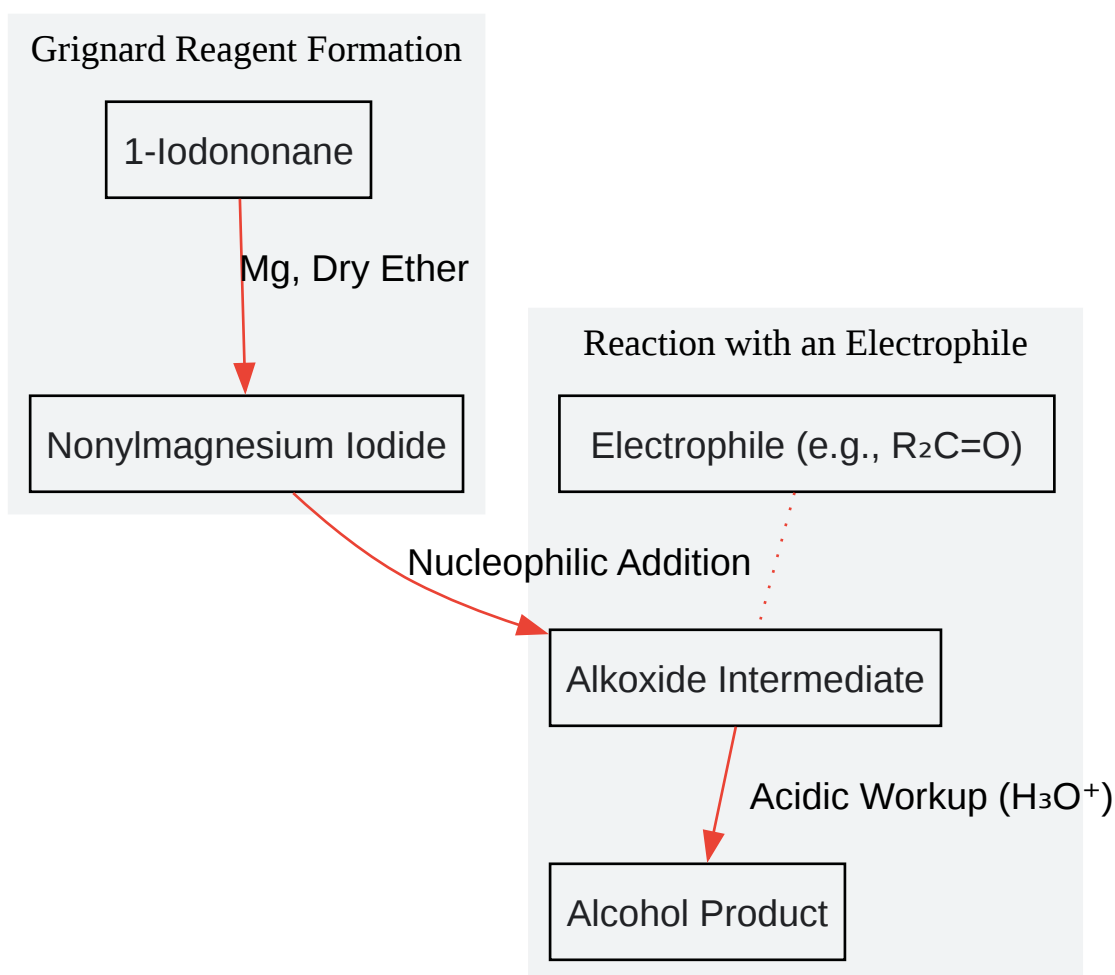
## Synthesis and Reactivity

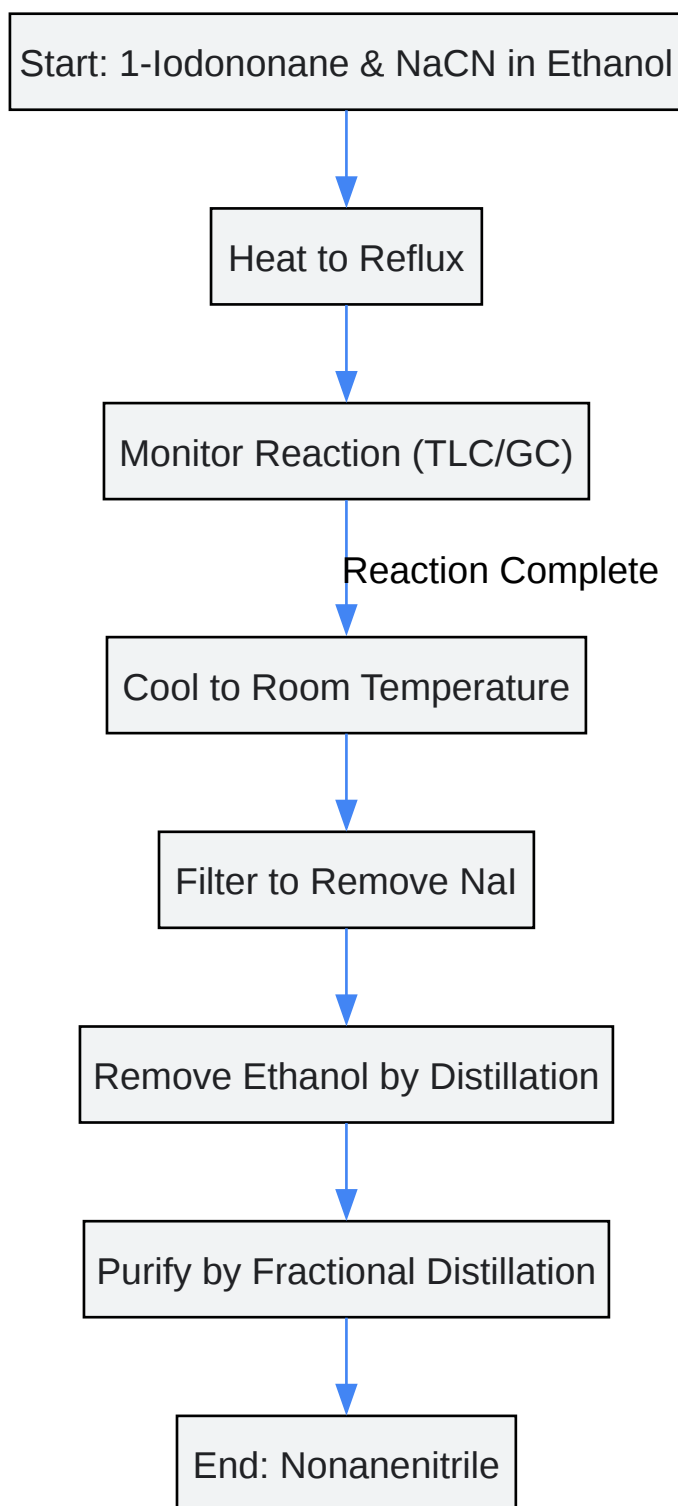
**1-Iodononane** is typically synthesized from 1-nonanol, often through a Finkelstein-type reaction where a bromide or chloride is displaced by iodide. While a specific detailed protocol for its synthesis was not found in the immediate search, a general representation of this common synthetic route is provided below.

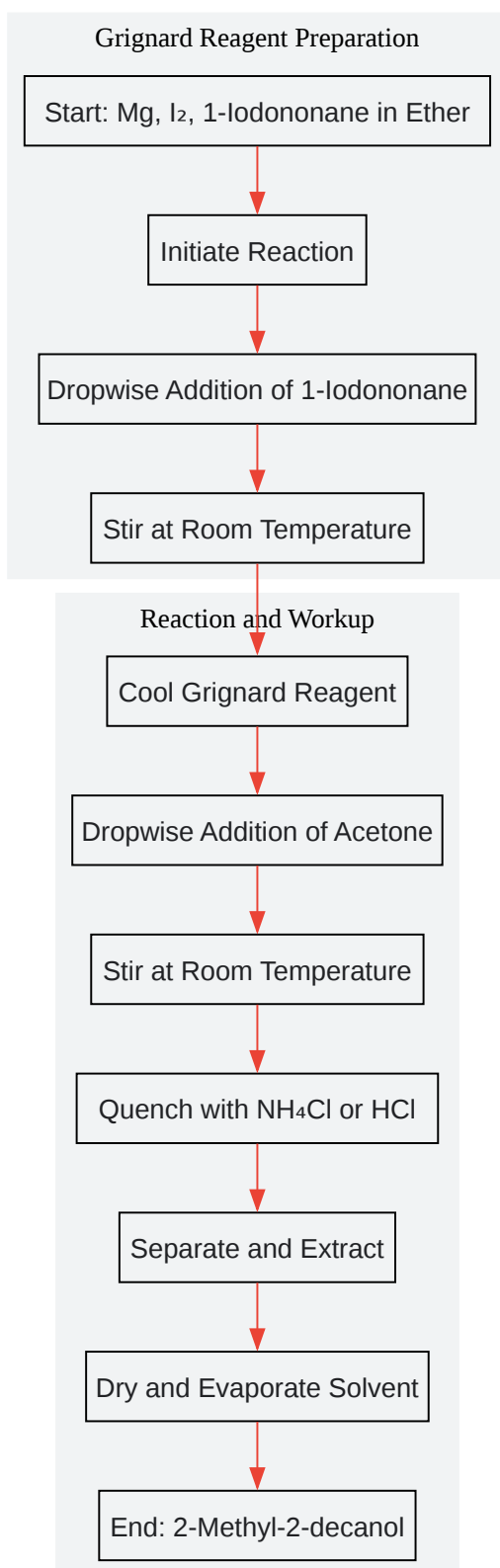
### General Synthesis of 1-Iodononane

A common method for the preparation of **1-Iodononane** involves the reaction of 1-nonanol with an iodinating agent. A two-step procedure is often employed where the alcohol is first converted to a better leaving group, such as a tosylate, which is then displaced by iodide.









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## References

- 1. CAS 4282-42-2: 1-Iodononane | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. chembk.com [[chembk.com](http://chembk.com)]
- 3. Nonane, 1-iodo- (CAS 4282-42-2) - Chemical & Physical Properties by Cheméo [[chemeo.com](http://chemeo.com)]
- 4. scbt.com [[scbt.com](http://scbt.com)]
- 5. 1-碘壬烷 95% | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 6. 1-Iodononane | C<sub>9</sub>H<sub>19</sub>I | CID 20275 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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